

Essential Guide to the Safe Disposal of 2-Ethyl-1-benzofuran-3-carbaldehyde

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Compound of Interest

Compound Name: 2-Ethyl-1-benzofuran-3-carbaldehyde

Cat. No.: B167650

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For Researchers, Scientists, and Drug Development Professionals: A Procedural Overview for Safe Handling and Disposal

The proper disposal of **2-Ethyl-1-benzofuran-3-carbaldehyde** is critical to ensure laboratory safety and environmental protection. This guide provides a comprehensive, step-by-step approach to its disposal, aligning with standard hazardous waste management protocols. Adherence to these procedures will minimize risks and ensure compliance with safety regulations.

I. Immediate Safety and Handling Precautions

Before initiating any disposal procedures, it is imperative to be fully aware of the hazards associated with **2-Ethyl-1-benzofuran-3-carbaldehyde**. This compound is classified as an acute toxicant and an irritant.

Key Hazards:

- Acute Toxicity: Toxic if swallowed and may be harmful if it comes into contact with skin or is inhaled.^{[1][2]}
- Irritation: Causes serious eye and skin irritation.^{[1][2]}

Personal Protective Equipment (PPE): To mitigate exposure risks, the following PPE must be worn at all times when handling this chemical:

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile rubber).
- Body Protection: A laboratory coat and closed-toe shoes.
- Respiratory Protection: In case of insufficient ventilation or the generation of dust, a NIOSH/MSHA or European Standard EN 149 approved respirator is necessary.

II. Quantitative Data Summary

The following table summarizes key quantitative and qualitative information for **2-Ethyl-1-benzofuran-3-carbaldehyde**.

Property	Value	Source
Molecular Formula	C ₁₁ H ₁₀ O ₂	[1][2]
Molecular Weight	174.20 g/mol	[1]
Appearance	Solid	
GHS Hazard Codes	H301, H312, H315, H319, H332	[1]
Storage Class	6.1C: Combustible, acute toxic Cat. 3	[3]

III. Step-by-Step Disposal Protocol

This protocol outlines the essential steps for the safe disposal of **2-Ethyl-1-benzofuran-3-carbaldehyde** from the point of generation to its final collection.

Step 1: Waste Identification and Segregation

- **Identify as Hazardous Waste:** As soon as **2-Ethyl-1-benzofuran-3-carbaldehyde** is designated as waste, it must be managed as hazardous waste.
- **Segregate Waste:** Do not mix this compound with other waste streams. It should be collected in a designated container for toxic and combustible solids. Incompatible materials, such as strong oxidizing agents, must be kept separate to prevent dangerous reactions.

Step 2: Waste Accumulation and Storage

- **Use a Compatible Container:** Collect the waste in a clearly labeled, clean, and dry container made of a material compatible with the chemical. The container must have a secure, tight-fitting lid.
- **Proper Labeling:** The container must be clearly labeled with the words "Hazardous Waste," the full chemical name "**2-Ethyl-1-benzofuran-3-carbaldehyde**," and the date when the first waste was added.
- **Satellite Accumulation Area (SAA):** Store the waste container in a designated SAA, which should be at or near the point of generation. This area must be under the control of the laboratory personnel.
- **Container Management:** Keep the waste container closed at all times, except when adding waste.

Step 3: Spill and Contamination Management

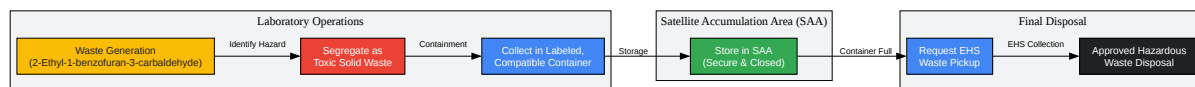
- **Spill Cleanup:** In the event of a spill, absorb the material with an inert absorbent (e.g., vermiculite, dry sand).
- **Decontamination:** Use spark-proof tools for cleanup and place the absorbed material and any contaminated PPE into a separate, sealed container for hazardous waste.
- **Ventilation:** Ensure the area is well-ventilated during and after the cleanup.

Step 4: Final Disposal

- **Arrange for Pickup:** Once the container is full or ready for disposal, contact your institution's Environmental Health and Safety (EHS) office to arrange for a pickup.
- **Do Not Dispose in Regular Trash or Drains:** Under no circumstances should this chemical be disposed of in the regular trash or poured down the drain. It is crucial to prevent its release into the environment.
- **Follow Institutional Guidelines:** Adhere to all specific disposal procedures and documentation requirements set forth by your institution and local regulations.

IV. Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **2-Ethyl-1-benzofuran-3-carbaldehyde**.



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Caption: Disposal workflow for **2-Ethyl-1-benzofuran-3-carbaldehyde**.

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